

Application Note & Protocol: Asymmetric Synthesis of (S)-Dimethyl 3-Hydroxyadipate

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Compound of Interest

Compound Name: *Dimethyl 3-hydroxyhexanedioate*

Cat. No.: *B13149527*

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Introduction: The Significance of Chiral β -Hydroxy Esters

Optically active β -hydroxy esters are crucial building blocks in the synthesis of a wide array of complex organic molecules, including pharmaceuticals, agrochemicals, and natural products. Their stereochemistry often dictates the biological activity of the final compound. (S)-Dimethyl 3-hydroxyadipate, a C6-dicarboxylic acid derivative, is a valuable chiral synthon. Its bifunctional nature, possessing both a hydroxyl group and two ester functionalities, allows for diverse chemical modifications, making it an attractive starting material for the synthesis of various bioactive molecules and polymers.

The asymmetric reduction of prochiral β -keto esters stands as one of the most efficient and atom-economical methods for accessing enantiomerically pure β -hydroxy esters. Among the various catalytic systems developed for this transformation, the ruthenium(II)-catalyzed hydrogenation using chiral 2,2'-bis(diphenylphosphino)-1,1'-binaphthyl (BINAP) ligands, pioneered by Nobel laureate Ryoji Noyori, has proven to be exceptionally effective, consistently delivering high yields and enantioselectivities.^{[1][2]} This application note provides a detailed protocol for the asymmetric synthesis of (S)-dimethyl 3-hydroxyadipate via the enantioselective

hydrogenation of dimethyl 3-oxoadipate, leveraging the power of the Ru-(S)-BINAP catalytic system.

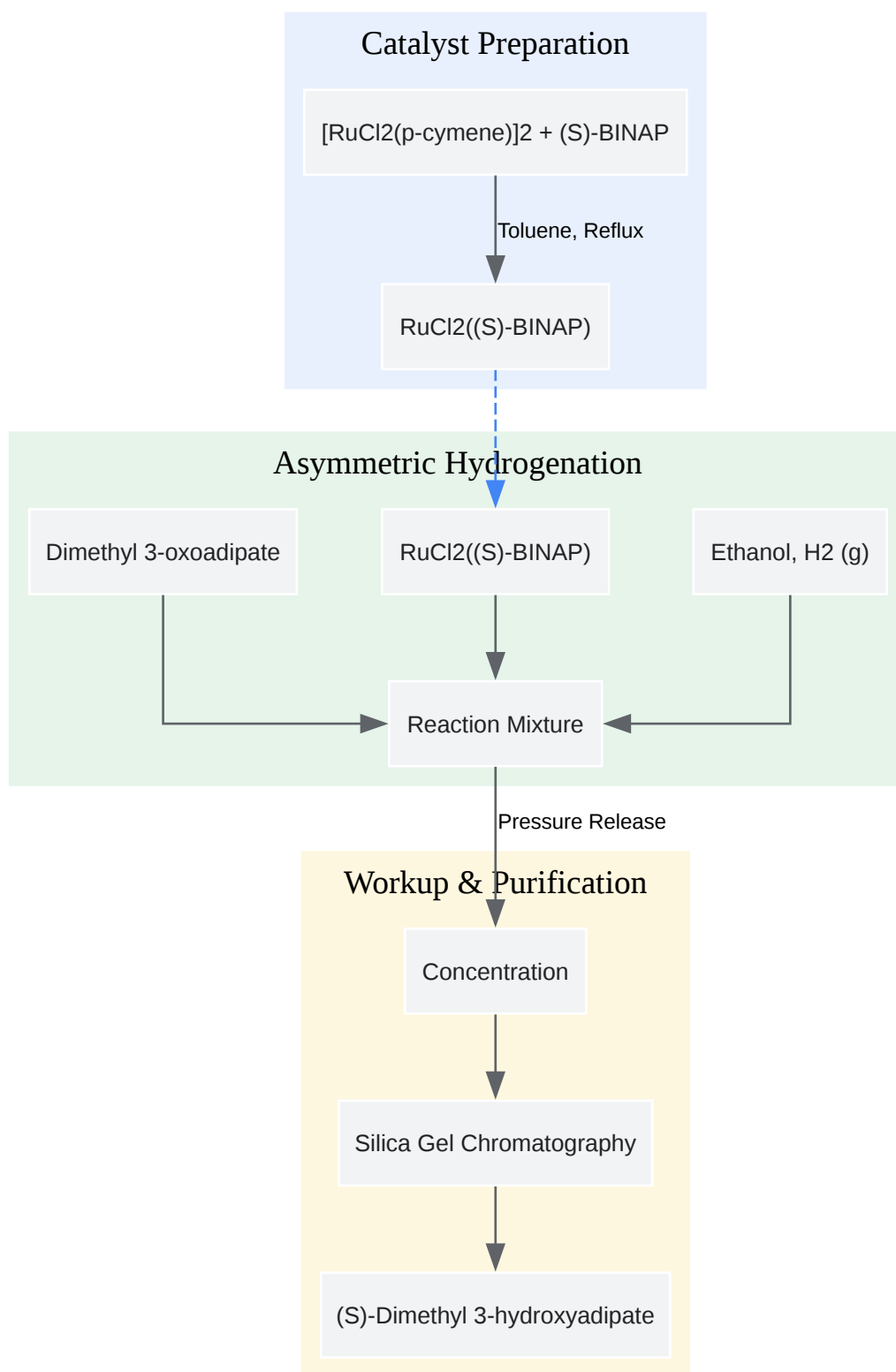
Scientific Principle: The Noyori Asymmetric Hydrogenation

The success of the Noyori asymmetric hydrogenation lies in the formation of a chiral ruthenium(II)-BINAP complex that acts as a highly efficient and selective catalyst. The BINAP ligand, which possesses axial chirality due to restricted rotation around the C1-C1' bond of the binaphthyl backbone, creates a well-defined chiral environment around the ruthenium center.

The catalytic cycle, as elucidated by Noyori and his co-workers, involves the coordination of the β -keto ester to the chiral Ru-H species.^{[1][3]} The hydrogenation of the carbonyl group then proceeds through a six-membered transition state. The stereochemical outcome of the reaction is dictated by the specific conformation of the substrate within the chiral pocket of the catalyst, which minimizes steric interactions. The use of the (S)-BINAP ligand directs the hydride attack to one of the enantiofaces of the carbonyl group, leading to the preferential formation of the (S)- β -hydroxy ester.

Experimental Workflow

The overall procedure involves the preparation of the active catalyst followed by the asymmetric hydrogenation of the substrate and subsequent purification of the product.



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Caption: Experimental workflow for the synthesis of (S)-dimethyl 3-hydroxyadipate.

Detailed Experimental Protocol

This protocol is adapted from the well-established procedures for Noyori asymmetric hydrogenation of β -keto esters.^{[4][5]}

Materials and Reagents:

Reagent/Material	Grade	Supplier
[RuCl ₂ (p-cymene)] ₂	98%	Sigma-Aldrich
(S)-(-)-2,2'-Bis(diphenylphosphino)-1,1'-binaphthyl ((S)-BINAP)	97%	Strem Chemicals
Dimethyl 3-oxoadipate	97%	Combi-Blocks
Toluene	Anhydrous	Acros Organics
Ethanol	Anhydrous	Fisher Scientific
Hydrogen gas	High purity	Airgas
Celite®	---	Sigma-Aldrich
Silica Gel	230-400 mesh	Sorbent Technologies
Ethyl acetate	HPLC grade	Fisher Scientific
Hexanes	HPLC grade	Fisher Scientific

Part 1: Preparation of the RuCl₂((S)-BINAP) Catalyst

- Rationale: The active catalyst is prepared in situ from a commercially available ruthenium precursor and the chiral (S)-BINAP ligand. This step is crucial for ensuring the formation of the desired chiral complex.
- To a dry 100 mL Schlenk flask equipped with a magnetic stir bar and a reflux condenser, add [RuCl₂(p-cymene)]₂ (25.5 mg, 0.0416 mmol) and (S)-BINAP (54.4 mg, 0.0874 mmol).
- The flask is evacuated and backfilled with argon three times to ensure an inert atmosphere.

- Add 30 mL of anhydrous, degassed toluene via cannula.
- The reaction mixture is heated to reflux under argon for 2 hours. The color of the solution will change from reddish-brown to a clear, pale yellow.
- Allow the solution to cool to room temperature. The solvent is then removed under reduced pressure to yield the solid $\text{RuCl}_2((\text{S})\text{-BINAP})$ catalyst, which can be used directly in the next step without further purification.

Part 2: Asymmetric Hydrogenation of Dimethyl 3-Oxadipate

- Rationale: The hydrogenation is carried out under pressure to ensure a sufficient concentration of hydrogen in the reaction medium. The choice of ethanol as a solvent is based on its ability to dissolve both the substrate and the catalyst, and it is a common solvent for these types of reductions.
- In a glovebox, transfer the prepared $\text{RuCl}_2((\text{S})\text{-BINAP})$ catalyst to a glass liner of a high-pressure autoclave.
- Add dimethyl 3-oxadipate (1.0 g, 5.31 mmol) to the liner.
- Add 20 mL of anhydrous, degassed ethanol.
- Seal the autoclave and remove it from the glovebox.
- Pressurize the autoclave with hydrogen gas to 10 atm and then vent. Repeat this process three times to purge the system.
- Pressurize the autoclave to 50 atm with hydrogen gas.
- Heat the reaction mixture to 50 °C with vigorous stirring.
- Maintain the reaction at this temperature and pressure for 24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

Part 3: Workup and Purification

- Rationale: The workup procedure is designed to remove the catalyst and isolate the desired product. Filtration through Celite removes the insoluble ruthenium species, and column chromatography provides the pure (S)-dimethyl 3-hydroxyadipate.
- After the reaction is complete, cool the autoclave to room temperature and carefully vent the hydrogen gas in a well-ventilated fume hood.
- Open the autoclave and remove the reaction mixture.
- Concentrate the reaction mixture under reduced pressure to remove the ethanol.
- Dissolve the residue in a minimal amount of dichloromethane and filter through a short pad of Celite® to remove the ruthenium catalyst.
- Wash the Celite® pad with additional dichloromethane.
- Combine the filtrates and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes (e.g., 20% to 50% ethyl acetate) as the eluent.
- Combine the fractions containing the product and remove the solvent under reduced pressure to yield (S)-dimethyl 3-hydroxyadipate as a colorless oil.

Characterization and Data

Expected Yield and Enantiomeric Excess:

Parameter	Expected Value
Yield	>95%
Enantiomeric Excess (ee)	>98%

The enantiomeric excess of the product can be determined by chiral High-Performance Liquid Chromatography (HPLC) or by derivatization with a chiral agent followed by analysis using standard chromatographic or spectroscopic methods.

Safety Precautions

- All manipulations involving air- and moisture-sensitive reagents should be carried out under an inert atmosphere (argon or nitrogen) using standard Schlenk techniques or in a glovebox.
- The asymmetric hydrogenation step involves the use of high-pressure hydrogen gas and should be performed in a properly shielded and ventilated area using a certified high-pressure autoclave.
- Standard personal protective equipment (safety glasses, lab coat, and gloves) should be worn at all times.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Low Conversion	Inactive catalyst	Ensure all reagents and solvents for catalyst preparation are anhydrous and degassed.
Insufficient hydrogen pressure	Check for leaks in the autoclave system and ensure the correct pressure is maintained.	
Insufficient reaction time	Monitor the reaction progress and extend the reaction time if necessary.	
Low Enantioselectivity	Impure (S)-BINAP ligand	Use high-purity (S)-BINAP.
Racemization during workup	Avoid harsh acidic or basic conditions during the workup.	

Conclusion

The asymmetric hydrogenation of dimethyl 3-oxoadipate using a Ru-(S)-BINAP catalyst is a highly efficient and enantioselective method for the synthesis of (S)-dimethyl 3-hydroxyadipate. This protocol provides a reliable and reproducible procedure for obtaining this valuable chiral

building block in high yield and excellent optical purity. The methodology is robust and can be adapted for the synthesis of a variety of other chiral β -hydroxy esters.

References

- Noyori, R. Asymmetric Catalysis in Organic Synthesis. John Wiley & Sons: New York, 1994.
- Noyori, R.; Ohkuma, T. Asymmetric Catalysis by Architectural and Functional Molecular Engineering: Practical Chemo- and Stereoselective Hydrogenation of Ketones. Angew. Chem. Int. Ed. 2001, 40 (1), 40–73. [[Link](#)]
- Myers, A. G. The Noyori Asymmetric Hydrogenation Reaction. Harvard University. [[Link](#)]
- NROChemistry. Noyori Hydrogenation. [[Link](#)]
- Corbett, M. T.; Johnson, J. S. Enantioselective synthesis of hindered cyclic dialkyl ethers via catalytic oxa-Michael/Michael desymmetrization. Chem. Sci., 2013, 4, 2828-2832. [[Link](#)]
- Lurain, A. E.; Maestri, A.; Kelly, A. R.; Carroll, P. J.; Walsh, P. J. Highly Enantio- and Diastereoselective One-Pot Synthesis of Acyclic Epoxy Alcohols with Three Contiguous Stereocenters. J. Am. Chem. Soc., 2004, 126, 13608-13609. [[Link](#)]
- Kitamura, M.; Tokunaga, M.; Ohkuma, T.; Noyori, R. Asymmetric Hydrogenation of 3-Oxo Carboxylates Using BINAP-Ruthenium Complexes. Org. Synth. 1993, 71, 1. [[Link](#)]
- Takaya, H.; Ohta, T.; Inoue, S.; Tokunaga, M.; Kitamura, M.; Noyori, R. Asymmetric Hydrogenation of Allylic Alcohols Using BINAP-Ruthenium Complexes. Org. Synth. 1995, 72, 74. [[Link](#)]

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Sources

- [1. Noyori Hydrogenation | NROChemistry \[nrochemistry.com\]](#)

- [2. myers.faculty.chemistry.harvard.edu](https://myers.faculty.chemistry.harvard.edu) [myers.faculty.chemistry.harvard.edu]
- [3. youtube.com](https://youtube.com) [youtube.com]
- [4. Organic Syntheses Procedure](https://orgsyn.org) [orgsyn.org]
- [5. Organic Syntheses Procedure](https://orgsyn.org) [orgsyn.org]
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